

physical properties of 2'-Bromoacetophenone

melting point boiling point

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Compound of Interest

Compound Name: 2'-Bromoacetophenone

Cat. No.: B1265738

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An In-depth Technical Guide to the Physical Properties of 2'-Bromoacetophenone

This technical guide provides a comprehensive overview of the physical properties of **2'-Bromoacetophenone**, with a specific focus on its melting and boiling points. It is intended for researchers, scientists, and professionals in drug development who utilize this compound in their work. This document details experimental protocols for determining these physical properties and includes a workflow for a relevant synthetic process.

Physical Properties of 2'-Bromoacetophenone

2'-Bromoacetophenone (CAS Number: 2142-69-0) is an organic compound featuring a bromine atom substituted at the 2-position of the phenyl ring of acetophenone.^[1] At room temperature, it typically appears as a clear, pale yellow liquid.^[1] It is important to distinguish this isomer from 2-Bromoacetophenone (α -Bromoacetophenone or phenacyl bromide, CAS Number: 70-11-1), where the bromine is on the alpha-carbon of the acetyl group, and which is a solid at room temperature with a melting point of approximately 48-51 °C.^{[2][3]}

Data Presentation

The following table summarizes the key physical properties of **2'-Bromoacetophenone**.

Physical Property	Value	Reference
CAS Number	2142-69-0	
Molecular Formula	C ₈ H ₇ BrO	
Molecular Weight	199.04 g/mol	
Physical Form	Liquid	
Color	Colorless to pale yellow	
Boiling Point	136 °C	
Density	1.476 g/mL at 25 °C (lit.)	
Refractive Index	n ₂₀ /D 1.568 (lit.)	

Experimental Protocols

Accurate determination of physical properties such as melting and boiling points is crucial for compound identification and purity assessment.

Determination of Melting Point

While **2'-Bromoacetophenone** is a liquid at room temperature, this general protocol is standard for solid organic compounds.

Methodology: Capillary Method using a Melting Point Apparatus (e.g., Mel-Temp)

- **Sample Preparation:** A small amount of the solid compound is finely powdered on a porous plate. The open end of a glass capillary tube (sealed at one end) is pushed into the powder. The tube is then tapped gently, or the tube is dropped down a larger glass tube, to compact the powder at the sealed end. This is repeated until 1-2 mm of the compound is packed in the bottom.
- **Apparatus Setup:** The capillary tube is placed in the sample holder of the melting point apparatus. A thermometer is inserted into the designated well to monitor the temperature of the heating block.

- Measurement:
 - Rapid Determination (Optional): A preliminary rapid heating is often performed to find an approximate melting range.
 - Accurate Determination: A fresh sample is heated at a slow, controlled rate, typically 1-2 °C per minute, starting from a temperature about 15-20 °C below the approximate melting point.
- Observation: The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a liquid. A pure compound will typically exhibit a sharp melting range of 0.5-1.0 °C.

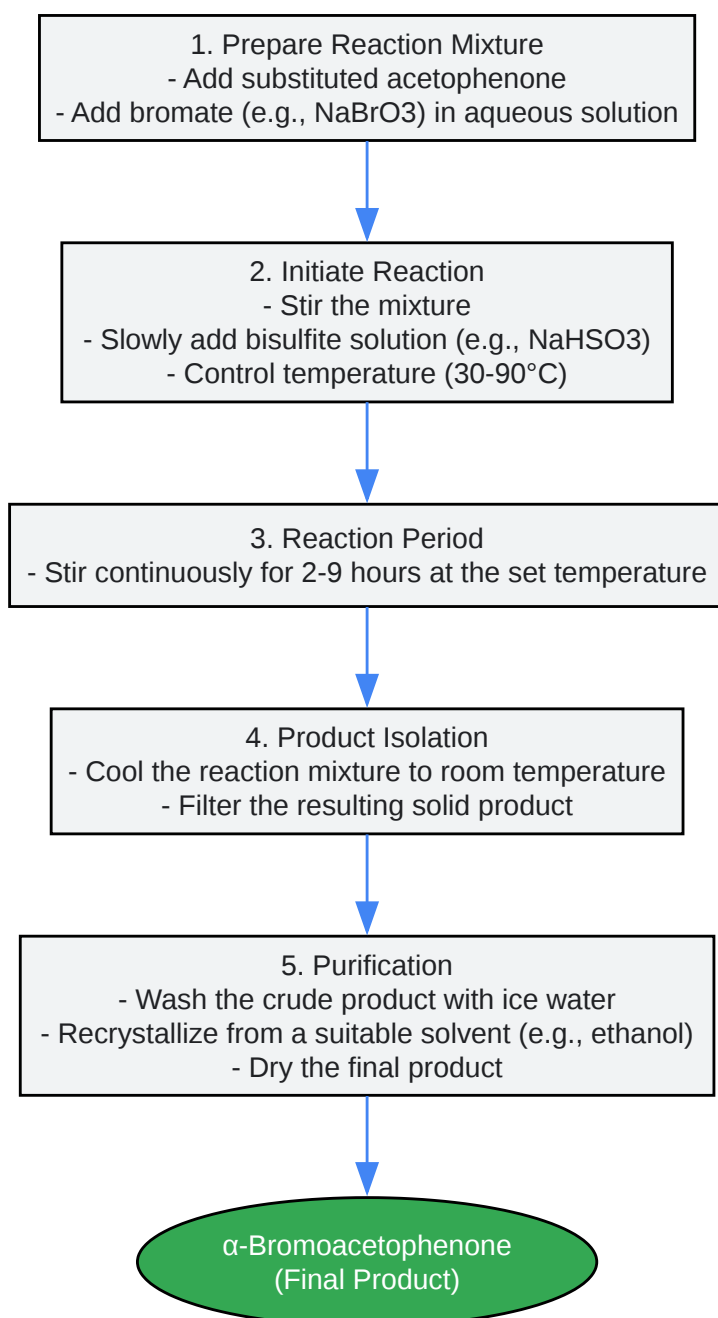
Determination of Boiling Point

Methodology: Thiele Tube Method

- Sample Preparation: A few drops of the liquid sample are placed into a small fusion tube. A capillary tube, sealed at one end, is inverted and placed inside the fusion tube with the open end submerged in the liquid.
- Apparatus Setup: The fusion tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb. This assembly is then inserted into a Thiele tube containing a high-boiling point liquid (e.g., mineral oil), ensuring the sample is below the oil level.
- Measurement: The side arm of the Thiele tube is heated gently and continuously with a burner. This design allows for uniform heating of the oil via convection.
- Observation: As the temperature rises, the air trapped in the capillary tube will expand and exit as bubbles. Heating continues until a continuous and rapid stream of bubbles emerges from the capillary tip. At this point, the heat source is removed.
- Boiling Point Reading: The liquid will begin to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube. This indicates that the vapor pressure of the liquid equals the atmospheric pressure.

Synthesis Workflow Visualization

The synthesis of α -bromoacetophenone compounds can be achieved through various methods. The following diagram illustrates a general workflow for the synthesis via bromination of a substituted acetophenone using a bromate and a bisulfite solution, as described in patent CN101462935B. This method is highlighted for its use of water as a solvent, making it a more environmentally friendly process.



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Synthesis of α -Bromoacetophenone Compound

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